

# Solubility Profile of 2-Hydroxy-4-Methoxybenzaldehyde: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Hydroxy-4-Methoxybenzaldehyde

Cat. No.: B030951

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**Abstract:** This technical guide provides a comprehensive overview of the solubility of **2-Hydroxy-4-Methoxybenzaldehyde**, a key intermediate in pharmaceutical and flavor industries. The document compiles available quantitative and qualitative solubility data in a range of common organic solvents. Detailed experimental protocols for determining solubility via gravimetric and UV-Vis spectrophotometric methods are presented to ensure reproducibility in research and development settings. Furthermore, this guide includes workflow diagrams generated using Graphviz to visually represent the experimental procedures. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this compound.

## Introduction

**2-Hydroxy-4-Methoxybenzaldehyde** (also known as 4-Methoxysalicylaldehyde) is an aromatic aldehyde with significant applications in the synthesis of pharmaceuticals and as a flavoring agent. Its chemical structure, featuring a hydroxyl, a methoxy, and an aldehyde group on a benzene ring, dictates its physicochemical properties, including its solubility in various solvents. A thorough understanding of its solubility is critical for reaction condition optimization, purification processes, formulation development, and drug delivery system design. This guide aims to provide a centralized repository of solubility data and standardized methodologies for its determination.

## Physicochemical Properties

A brief summary of the key physicochemical properties of **2-Hydroxy-4-Methoxybenzaldehyde** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[1]
Molecular Weight	152.15 g/mol	[2]
Melting Point	41-43 °C	[3]
Appearance	Creamy white to beige or light brown crystalline powder	[3]
CAS Number	673-22-3	[3]

## Solubility Data

The solubility of **2-Hydroxy-4-Methoxybenzaldehyde** has been determined in a variety of common organic solvents. The following tables summarize the available quantitative and qualitative data. It is important to note that solubility can be temperature-dependent.

### Quantitative Solubility Data

The following table presents the reported quantitative solubility of **2-Hydroxy-4-Methoxybenzaldehyde** in various organic solvents at ambient temperature.

Solvent	Chemical Class	Solubility (mg/mL)	Reference
Dimethylformamide (DMF)	Amide	30	[2]
Dimethyl sulfoxide (DMSO)	Sulfoxide	30 - 100	[2][4]
Ethanol	Alcohol	30	[2]

## Qualitative and Predicted Solubility Data

This table provides qualitative descriptions of solubility where precise quantitative data is not readily available in the searched literature.

Solvent	Chemical Class	Solubility Description	Reference
Methanol	Alcohol	Soluble (almost transparent solution)	[3][5]
Water	-	Insoluble / Slightly Soluble	[3][5][6]
Water (Predicted)	-	5.19 g/L (approximately 5.19 mg/mL)	[6]
General Organic Solvents	-	Soluble	[7][8]

Note: The term "soluble" is a qualitative description and does not specify the exact amount that can be dissolved.

## Experimental Protocols for Solubility Determination

To ensure accurate and reproducible solubility measurements, standardized experimental protocols are essential. Below are two common and reliable methods for determining the solubility of **2-Hydroxy-4-Methoxybenzaldehyde** in organic solvents.

### Isothermal Equilibrium (Gravimetric) Method

This method, also known as the shake-flask method, is a straightforward and widely used technique to determine the equilibrium solubility of a compound.[9][10]

#### 4.1.1. Principle

An excess amount of the solid solute is equilibrated with the solvent at a constant temperature. After equilibrium is reached, the undissolved solid is separated, and the concentration of the

solute in the saturated solution is determined by evaporating the solvent and weighing the residue.<sup>[9]</sup>

#### 4.1.2. Materials and Equipment

- **2-Hydroxy-4-Methoxybenzaldehyde** (crystalline solid, >98% purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker or water bath
- Centrifuge
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Vials with screw caps
- Volumetric flasks and pipettes
- Drying oven

#### 4.1.3. Procedure

- **Preparation:** Add an excess amount of **2-Hydroxy-4-Methoxybenzaldehyde** to a series of vials. The excess solid is crucial to ensure that a saturated solution is formed.
- **Solvent Addition:** Add a known volume of the desired organic solvent to each vial.
- **Equilibration:** Tightly cap the vials and place them in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the vials for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached. Preliminary experiments can be conducted to determine the minimum time required to reach equilibrium.<sup>[11]</sup>
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature for a few hours to allow the excess solid to settle. Subsequently, centrifuge the vials to ensure complete separation of the solid and liquid phases.

- **Sample Collection:** Carefully pipette a known volume of the clear supernatant (the saturated solution) into a pre-weighed, dry container (e.g., a small beaker or evaporating dish).
- **Solvent Evaporation:** Evaporate the solvent from the container in a fume hood or under a gentle stream of nitrogen. For higher boiling point solvents, a drying oven set at a temperature below the boiling point of the solvent and the melting point of the solute can be used.
- **Drying and Weighing:** Once the solvent is completely evaporated, place the container in a drying oven at a moderate temperature (e.g., 50-60 °C) until a constant weight is achieved. Cool the container in a desiccator before each weighing.
- **Calculation:** The solubility (S) in mg/mL is calculated using the following formula:

$$S \text{ (mg/mL)} = (\text{Weight of residue (mg)}) / (\text{Volume of supernatant collected (mL)})$$

## UV-Vis Spectrophotometric Method

This method is suitable for compounds that have a chromophore and absorb ultraviolet or visible light. **2-Hydroxy-4-Methoxybenzaldehyde**, with its aromatic ring system, is a good candidate for this technique.[\[12\]](#)[\[13\]](#)

### 4.2.1. Principle

A saturated solution is prepared using the isothermal equilibrium method. The saturated solution is then diluted to a concentration that falls within the linear range of a previously constructed calibration curve of absorbance versus concentration. The solubility is determined from the concentration of the diluted solution and the dilution factor.

### 4.2.2. Materials and Equipment

- UV-Vis Spectrophotometer
- Quartz cuvettes
- All materials listed for the Gravimetric Method (excluding the drying oven for the final residue)

- Volumetric flasks and pipettes for dilutions

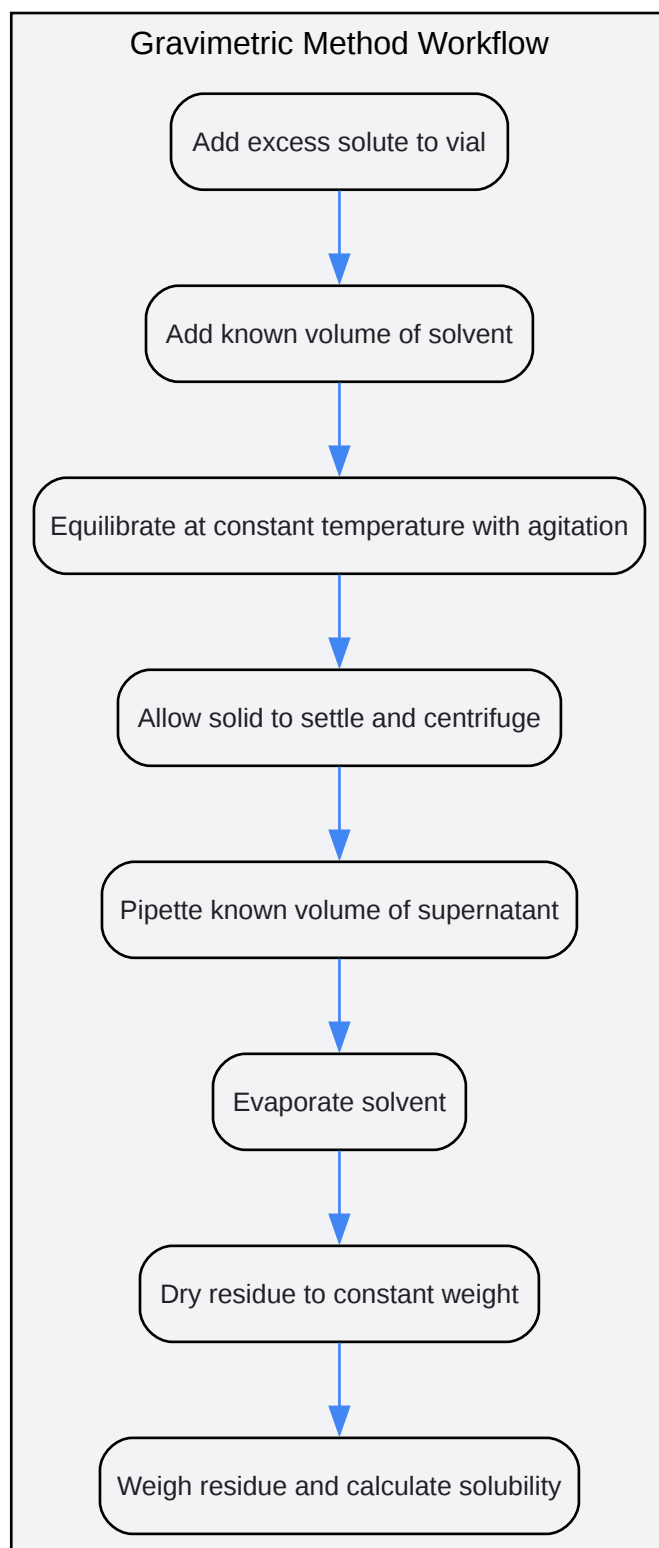
#### 4.2.3. Procedure

- Preparation of Standard Solutions and Calibration Curve:
  - Prepare a stock solution of **2-Hydroxy-4-Methoxybenzaldehyde** of a known concentration in the solvent of interest.
  - Perform a serial dilution of the stock solution to obtain a series of standard solutions with decreasing concentrations.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **2-Hydroxy-4-Methoxybenzaldehyde** in that specific solvent.
  - Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.
- Preparation of Saturated Solution: Follow steps 1-4 of the Isothermal Equilibrium (Gravimetric) Method (Section 4.1.3).
- Dilution of Saturated Solution:
  - Carefully pipette a known volume of the clear supernatant into a volumetric flask.
  - Dilute the supernatant with the same solvent to a final volume that will result in an absorbance reading within the linear range of the calibration curve. The dilution factor should be recorded accurately.
- Absorbance Measurement: Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$ .
- Calculation:
  - Use the linear regression equation from the calibration curve to calculate the concentration of the diluted solution.
  - The solubility (S) in mg/mL is then calculated using the following formula:

$$S \text{ (mg/mL)} = \text{Concentration of diluted solution (mg/mL)} \times \text{Dilution Factor}$$

## Visualized Experimental Workflows

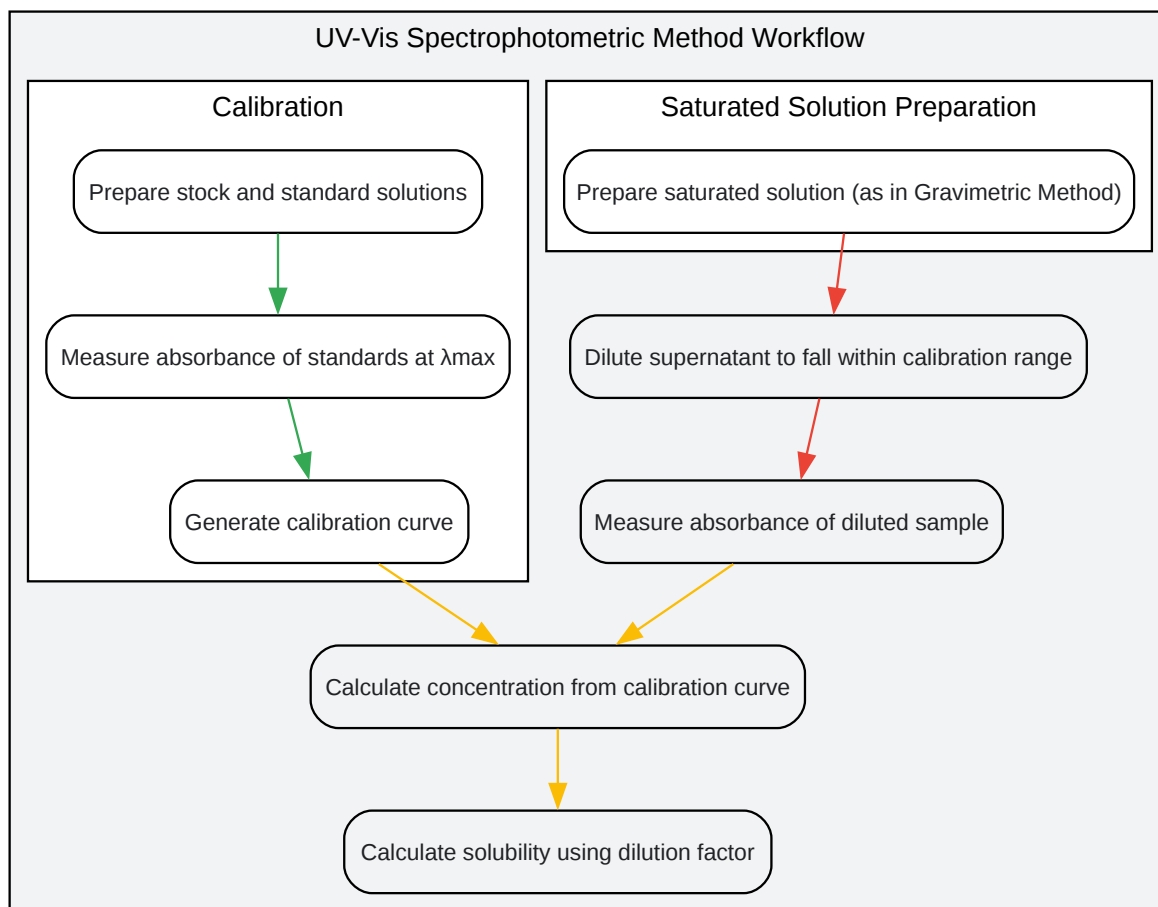
The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for the Gravimetric Solubility Determination Method.





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Caption: Workflow for the UV-Vis Spectrophotometric Solubility Determination Method.

## Conclusion

This technical guide provides a foundational understanding of the solubility of **2-Hydroxy-4-Methoxybenzaldehyde** in common organic solvents. While some quantitative data is available, further systematic studies are required to establish a comprehensive solubility profile across a wider range of solvents and temperatures. The detailed experimental protocols for the gravimetric and UV-Vis spectrophotometric methods provided herein offer a standardized approach for researchers to generate reliable and comparable solubility data. Such data is

invaluable for the efficient design and optimization of processes in the pharmaceutical and chemical industries.

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- To cite this document: BenchChem. [Solubility Profile of 2-Hydroxy-4-Methoxybenzaldehyde: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030951#solubility-of-2-hydroxy-4-methoxybenzaldehyde-in-common-organic-solvents]

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